

# Operational Disposal Guide: 1-Bromo-2-(2-ethoxyethoxy)ethane[1][2]

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 1-Bromo-2-(2-ethoxyethoxy)ethane

CAS No.: 54550-36-6

Cat. No.: B1588662

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## Executive Summary & Chemical Identity[1][2][3][4][5]

**1-Bromo-2-(2-ethoxyethoxy)ethane** is a bifunctional building block containing an alkyl bromide and a diethylene glycol ether backbone.[1][2] Its disposal is governed by two critical chemical properties: its status as a halogenated organic and its potential as a peroxide-forming ether.[1]

Immediate Action Required: Do not mix this chemical with non-halogenated solvents or strong oxidizers.[1]



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## Hazard Identification & Risk Assessment

Effective disposal requires understanding the causality behind the safety protocols.

### The "Halogenated" Imperative

Unlike standard organic solvents, this compound contains bromine.

- Mechanism: Upon incineration, the bromine atom forms hydrogen bromide (HBr) and potentially elemental bromine ( ), which are corrosive gases.[1]
- Operational Consequence: This waste must be segregated from non-halogenated solvents (e.g., acetone, ethanol).[1] Mixing it into a non-halogenated stream can damage standard incinerators lacking acid-gas scrubbers, leading to regulatory fines and facility shutdowns.[1]

### Peroxide Formation Potential

The structure contains ether linkages (

) with adjacent alpha-hydrogens.[1]

- Mechanism: Exposure to atmospheric oxygen and light promotes radical autoxidation, forming hydroperoxides. While less volatile than diethyl ether, the glycol ether backbone can still accumulate peroxides over time, particularly if the container has been opened and stored for >12 months.

- Operational Consequence: Before disposal, you must verify the container is not shock-sensitive.

## Pre-Disposal Stabilization Protocol

CRITICAL: If the container has solid crystals around the cap or the liquid is cloudy, DO NOT OPEN OR MOVE IT. Contact EHS immediately for remote stabilization.

For liquid waste appearing normal:

### Step 1: Peroxide Quantification[1]

- Reagent: Quantofix® Peroxide 100 test strips (or equivalent starch-iodide strips).[1]
- Procedure: Dip the strip into the liquid (or a pipette sample).
- Decision Logic:
  - < 20 ppm: Safe for standard disposal.[1]
  - 20 - 100 ppm: Must be treated/neutralized before bulking.[1]
  - > 100 ppm: High Risk.[1][3] Contact EHS; stabilization required.[1][4]

### Step 2: Neutralization (If 20-100 ppm)

If peroxides are detected but low, reduce them chemically before adding to the waste carboy.[1]

- Add ferrous sulfate ( ) or sodium metabisulfite solution to the waste.[1]
- Stir gently for 15 minutes.
- Retest with a strip to confirm peroxides are < 10 ppm.[1]

## Disposal Workflow

The following diagram illustrates the decision matrix for disposing of **1-Bromo-2-(2-ethoxyethoxy)ethane**.



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Figure 1: Decision matrix for the safe disposal of peroxide-forming halogenated ethers.

## Detailed Disposal Procedures

### Container Selection[1]

- Material: High-Density Polyethylene (HDPE) or Glass.[1]
- Compatibility: Avoid metal containers (steel/aluminum) if the waste is acidic or wet, as alkyl bromides can hydrolyze to release HBr, corroding metal.[1]

### Bulking and Segregation

- Select the "Halogenated" Carboy: Look for the red tag or specific "Halogenated" designation.[1]
- Compatibility Check: Ensure the carboy does not contain:
  - Strong bases (e.g., Sodium Hydroxide) — risk of exothermic elimination reaction.[1]
  - Strong oxidizers (e.g., Nitric Acid) — risk of fire/explosion.[1]
- Pouring: Use a funnel. Do not overfill (leave 10% headspace).[1]

### Labeling Requirements (RCRA Compliance)

The label must be legible and include:

- Full Chemical Name: "**1-Bromo-2-(2-ethoxyethoxy)ethane**" (No abbreviations/formulas).[1]  
[2]
- Hazard Checkboxes: Check "Toxic" and "Irritant".[1]
- Composition: If part of a mixture, list approximate % (e.g., "90% Dichloromethane, 10% **1-Bromo-2-(2-ethoxyethoxy)ethane**").

## Spill Response Protocol

Scenario: 500 mL bottle breakage in a fume hood.

- Evacuate & Ventilate: Alert nearby personnel. Ensure fume hood sash is lowered.[1]
- PPE:
  - Gloves: Silver Shield/Laminate are best for alkyl bromides.[1] Standard Nitrile gloves provide only splash protection and will degrade quickly; double-glove if Laminate is unavailable and change immediately upon contact.[1]
  - Eye Protection: Chemical splash goggles.[1]
- Containment:
  - Do not use paper towels (fire risk).[1]
  - Use vermiculite, diatomaceous earth, or a commercial organic solvent spill kit.
- Cleanup:
  - Cover the spill from the outside in.[1]
  - Scoop absorbed material into a wide-mouth HDPE jar.[1]
  - Label as "Debris from Halogenated Spill".[1]
  - Clean surface with soap and water to remove oily residue.[1]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7015324, **1-Bromo-2-(2-ethoxyethoxy)ethane**. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Hazardous Waste Identification. Retrieved from [\[Link\]](#)<sup>[1][2]</sup>

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## Sources

- [1. 1-Bromo-2-\(2-ethoxyethoxy\)ethane | C6H13BrO2 | CID 7015324 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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